

Material Safety Data Sheet: 5CCB (4-Cyano-4'-pentylbiphenyl) - A Technical Guide

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Compound of Interest

Compound Name: 4'-(Trans-4-pentylcyclohexyl)-[1,1'-biphenyl]-4-carbonitrile

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of the safety, handling, and hazardous properties of 5CCB (4-Cyano-4'-pentylbiphenyl). The information is compiled from various safety data sheets to ensure a thorough understanding for professionals in research and development.

Section 1: Chemical Identification

Identifier	Value
Chemical Name	4-Cyano-4'-pentylbiphenyl
Synonyms	5CB, 4'-Amyl-4-biphenylcarbonitrile, 4-Amyl-4'-cyanobiphenyl, 4'-Pentyl-4-biphenylcarbonitrile
CAS Number	40817-08-1
Molecular Formula	C18H19N
Molecular Weight	249.36 g/mol
IUPAC Name	4'-pentyl-[1,1'-biphenyl]-4-carbonitrile

Section 2: Physical and Chemical Properties

The physical and chemical properties of 5CCB are crucial for its proper handling and storage in a laboratory setting.


Property	Value
Appearance	Colorless to white crystals, powder, or clear liquid as a melt.[1]
Odor	Odorless.[2]
Refractive Index	1.5315-1.5345 @ 20°C.[1]
Boiling Point	> 35 °C.[2]
Flash Point	>214 °F / >101.1 °C (Closed Cup).[2]
Autoignition Temperature	>752 °F / >400 °C.[2]
Assay (GC)	≥98.5%.[1]

Section 3: Hazard Identification and Classification

5CCB is classified as a hazardous chemical and requires careful handling.

Hazard Class	Category	Hazard Statement
Acute Toxicity (Oral, Dermal, Inhalation)	Category 4	Harmful if swallowed, in contact with skin, or if inhaled (H302+H312+H332).[3][4]
Skin Corrosion/Irritation	Category 2	Causes skin irritation (H315).[3][5]
Serious Eye Damage/Eye Irritation	Category 2A	Causes serious eye irritation (H319).[3][5]
Specific Target Organ Toxicity (Single Exposure)	Category 3	May cause respiratory irritation (H335).[3][5]

GHS Pictograms:

-  alt text

Signal Word: Warning.[5]

Section 4: Toxicological Information

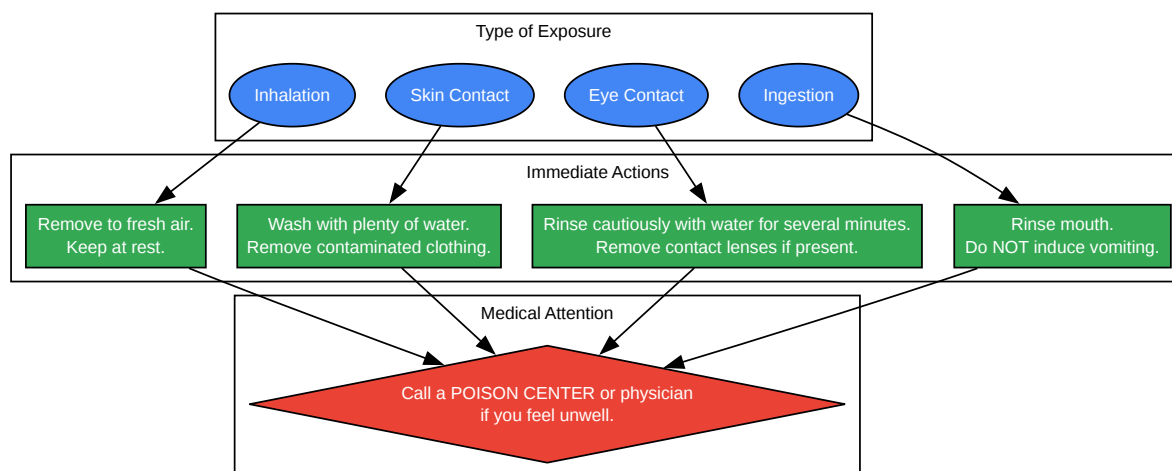
While specific acute toxicity data is not readily available, the hazard classification indicates potential for harm upon exposure.[3]

Exposure Route	Effect
Ingestion	Harmful if swallowed.[3][5]
Inhalation	Harmful if inhaled; may cause respiratory irritation.[3][5]
Skin Contact	Harmful in contact with skin; causes skin irritation.[3][5]
Eye Contact	Causes serious eye irritation.[3][5]

No information is available regarding germ cell mutagenicity, carcinogenicity, or reproductive toxicity.[5]

Section 5: Experimental and Handling Protocols

A standardized response protocol is essential in case of accidental exposure.



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Caption: First aid response workflow for 5CCB exposure.

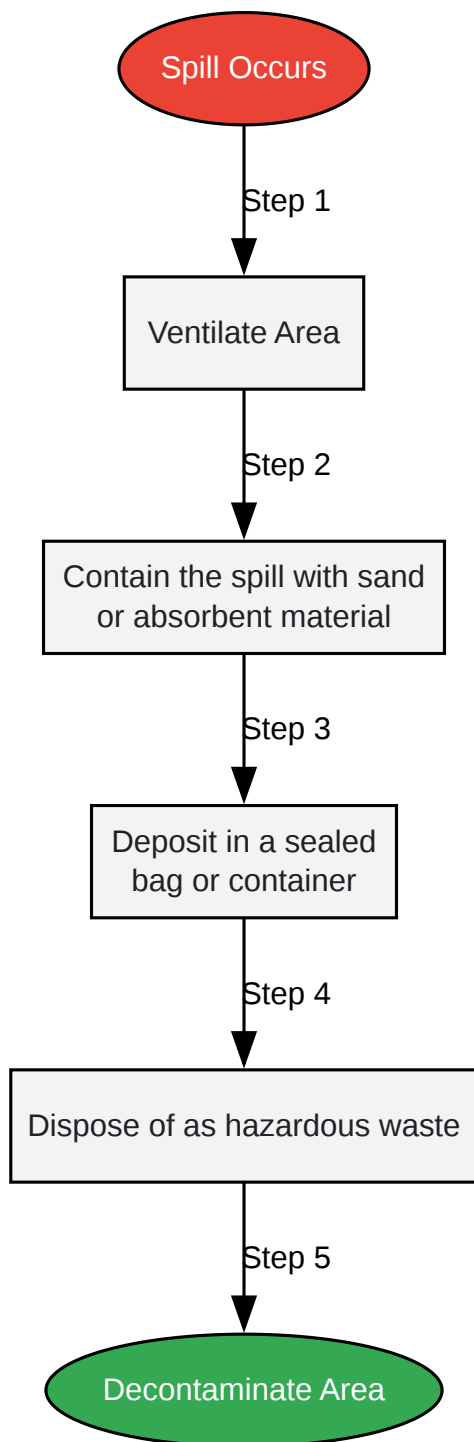
Detailed First Aid Protocols:

- If Inhaled: Remove the victim to fresh air and keep them at rest in a position comfortable for breathing. Call a POISON CENTER or physician if you feel unwell.[3]
- If on Skin: Wash with plenty of water. Remove contaminated clothing and wash it before reuse.[3][4]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do so. Continue rinsing.[3]
- If Swallowed: Rinse mouth. Do NOT induce vomiting. Call a POISON CENTER or physician immediately.[3][5]

NFPA Code	Rating
Health (H)	2
Flammability (F)	1
Reactivity (R)	0

- Suitable Extinguishing Media: Use a tri-class dry chemical fire extinguisher.[3]
- Specific Hazards: Avoid contact with oxidizing agents.[3] When heated to temperatures above 150°C in the presence of air, the product can form formaldehyde vapors.[2]

A clear workflow should be followed to mitigate spills effectively.

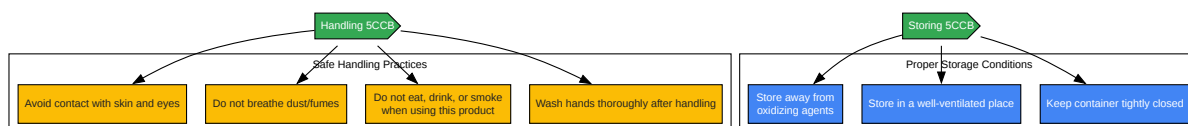


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Caption: Workflow for managing a 5CCB chemical spill.

Detailed Accidental Release Protocol:

- Ensure the area is well-ventilated.[3]
- Contain the spill using sand or another absorbent material.[3]
- Collect the contained material and place it in a sealed bag or container for disposal.[3]
- Dispose of the waste as hazardous material in accordance with federal, state, and local regulations.[3]



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Caption: Key logical relationships for handling and storage of 5CCB.

Detailed Handling and Storage Protocols:

- Handling: Avoid breathing dust or fumes.[3] Wash skin thoroughly after handling.[3] Do not eat, drink, or smoke when using this product.[3]
- Storage: Store away from oxidizing agents.[3] The suggested chemical storage pattern is "Organic Miscellaneous".[3]

The selection of appropriate Personal Protective Equipment (PPE) is mandatory.

Protection Type	Specification
Eye/Face Protection	Wear protective eye protection. Safety glasses are a minimum.[2][3]
Skin Protection	Wear protective gloves and protective clothing.[3]
Respiratory Protection	None should be needed under normal use with adequate ventilation.[2]

Section 6: Stability and Reactivity

- Chemical Stability: Stable under normal conditions.[3]
- Conditions to Avoid: Avoid excessive heat and light.[3]
- Incompatible Materials: Avoid strong oxidizing agents.[3]
- Hazardous Decomposition Products: When heated above 150°C in the presence of air, it can form formaldehyde vapors.[2]
- Hazardous Polymerization: Will not occur.[2]

Section 7: Disposal Considerations

Dispose of 5CCB as hazardous waste.[3] It is recommended to follow Flinn Suggested Disposal Method #18b, which involves dissolving the chemical in a flammable solvent and burning it in a chemical incinerator. Always review all federal, state, and local regulations before proceeding with disposal.[3]

Section 8: Transport Information

According to the Department of Transportation (DOT), 5CCB is not classified as a dangerous good for transport.[3]

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